

A Comparative Guide to the Spectroscopic Analysis of 2-Iodo-4-phenylaniline Derivatives

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Compound of Interest

Compound Name: 2-iodo-4-phenylaniline

CAS No.: 858680-24-7

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Introduction

2-Iodo-4-phenylaniline and its derivatives are an important class of organic compounds, often serving as key intermediates in the synthesis of pharmaceuticals and other complex organic molecules. The presence of the iodo-, phenyl-, and amino- groups on the aniline scaffold imparts unique electronic and steric properties, making their unambiguous structural characterization crucial for ensuring the purity and identity of these compounds in research and development. This guide provides a comprehensive overview of the spectroscopic techniques used to analyze **2-iodo-4-phenylaniline** derivatives, offering a comparative analysis of their spectral features with supporting data from related compounds. We will delve into the principles of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy, as well as Mass Spectrometry (MS), to provide a robust framework for the structural elucidation of this compound class.

The Archetype: 2-Iodo-4-phenylaniline

The foundational molecule of this class, **2-iodo-4-phenylaniline**, possesses a distinct substitution pattern that gives rise to a characteristic spectroscopic fingerprint. While comprehensive experimental spectra for this specific molecule are not widely available in the public domain, we can predict and interpret its spectral characteristics based on the analysis of its constituent parts and comparison with closely related analogs.

Caption: Molecular structure of **2-iodo-4-phenylaniline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **2-iodo-4-phenylaniline** is expected to show a complex pattern of signals in the aromatic region (typically 6.5-8.0 ppm). The protons on the iodo-substituted ring will be influenced by the electron-donating amino group and the electron-withdrawing (by inductive effect) and magnetically anisotropic iodo group. The protons of the phenyl substituent will also appear in this region.

Comparative Analysis of ^1H NMR Data:

Compound	Aromatic Protons (ppm)	NH ₂ Protons (ppm)	Other Protons (ppm)
2-Iodoaniline	6.50 (t), 6.77 (d), 7.16 (t), 7.66 (d)	4.09 (s)	-
4-Iodoaniline	6.45 (d), 7.39 (d)	3.61 (s)	-
2-Iodo-4-methylaniline	6.66 (d), 6.95 (dd), 7.47 (d)	3.84 (s)	2.21 (s, CH ₃)
2-Iodo-N-phenylaniline	6.61-6.65 (m), 7.04 (td), 7.13-7.15 (m), 7.20-7.21 (m), 7.30-7.32 (m), 7.78 (d)	5.92 (s, NH)	-

Data sourced from various online databases and publications.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Interpretation Insights:

- **Chemical Shifts:** The protons on the iodo-substituted ring of **2-iodo-4-phenylaniline** are expected to be shifted downfield compared to aniline due to the deshielding effect of the iodine atom. The protons on the phenyl ring will have chemical shifts typical for a monosubstituted benzene ring.
- **Coupling Patterns:** The protons on the iodo-substituted ring will exhibit splitting patterns (doublets, doublets of doublets) due to coupling with neighboring protons. The coupling constants (J-values) can help in assigning the specific protons.
- **NH₂ Signal:** The amino protons typically appear as a broad singlet, and their chemical shift can vary depending on the solvent and concentration. A D₂O exchange experiment can confirm the assignment of the NH₂ peak.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule. Each unique carbon atom will give a distinct signal.

Comparative Analysis of ¹³C NMR Data:

Compound	Aromatic Carbons (ppm)
2-Iodoaniline	84.1, 114.7, 119.9, 129.3, 138.9, 146.7
4-Iodoaniline	79.7, 117.6, 138.2, 146.4
2-Iodo-4-methylaniline	84.5, 114.8, 129.7, 130.2, 139.2, 144.4, 20.0 (CH ₃)
2-Iodo-N-phenylaniline	88.9, 116.0, 120.1, 122.1, 122.7, 129.2, 129.6, 139.7, 142.1, 144.1

Data sourced from various online databases and publications.[\[1\]](#)[\[4\]](#)

Interpretation Insights:

- **C-I Carbon:** The carbon atom directly attached to the iodine (C-I) is expected to have a significantly upfield chemical shift (around 80-90 ppm) due to the "heavy atom effect" of iodine. This is a key diagnostic signal.
- **C-N Carbon:** The carbon atom attached to the amino group (C-N) will be deshielded and appear further downfield (around 140-150 ppm).
- **Phenyl Group Carbons:** The carbons of the phenyl substituent will show characteristic signals in the 120-140 ppm range, with the ipso-carbon (the carbon attached to the aniline ring) being a quaternary carbon with a potentially lower intensity.

Experimental Protocol for NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the **2-iodo-4-phenylaniline** derivative in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a clean NMR tube.
- **Instrument Setup:** Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better resolution.
- **¹H NMR Acquisition:**
 - Acquire a standard one-pulse ¹H spectrum.
 - Set the spectral width to cover the expected range of chemical shifts (e.g., 0-10 ppm).
 - Use a sufficient number of scans (e.g., 16-64) to obtain a good signal-to-noise ratio.
- **¹³C NMR Acquisition:**
 - Acquire a proton-decoupled ¹³C spectrum.
 - Set the spectral width to cover the expected range (e.g., 0-160 ppm).
 - A larger number of scans will be required compared to ¹H NMR to achieve a good signal-to-noise ratio.
- **Data Processing:** Process the acquired data (Fourier transformation, phase correction, and baseline correction) to obtain the final spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Expected IR Absorptions for **2-Iodo-4-phenylaniline**:

Functional Group	Vibrational Mode	Expected Wavenumber (cm ⁻¹)
N-H (Amine)	Symmetric & Asymmetric stretching	3300-3500 (two bands)
Aromatic C-H	Stretching	3000-3100
C=C (Aromatic)	Stretching	1450-1600
C-N	Stretching	1250-1350
C-I	Stretching	500-600
Aromatic C-H	Out-of-plane bending	700-900

Comparative Analysis and Interpretation:

The IR spectrum of **2-iodo-4-phenylaniline** will be a composite of the absorptions from the aniline and phenyl moieties. The key diagnostic peaks will be the N-H stretching bands of the primary amine, the aromatic C-H and C=C stretching vibrations, and the C-I stretching vibration in the fingerprint region. The substitution pattern on the aniline ring will influence the exact positions of the C-H out-of-plane bending bands. For instance, a 1,2,4-trisubstituted benzene ring typically shows characteristic absorptions in the 800-880 cm⁻¹ region.

Experimental Protocol for IR Spectroscopy

- Sample Preparation:
 - Solid Samples (KBr pellet): Mix a small amount of the sample with dry potassium bromide (KBr) powder and press it into a transparent pellet.

- Solid/Liquid Samples (ATR): Place a small amount of the sample directly on the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: Record the spectrum over the range of 4000-400 cm^{-1} .
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. Aromatic compounds like **2-iodo-4-phenylaniline** exhibit characteristic absorption bands in the UV region.

Expected UV-Vis Absorptions:

Aniline itself shows two main absorption bands: a primary band ($\pi \rightarrow \pi^*$ transition) around 230 nm and a secondary, less intense band ($n \rightarrow \pi^*$ transition) around 280 nm.[5] The presence of the iodo and phenyl substituents will cause a bathochromic (red) shift in these absorption maxima due to the extension of the conjugated system and the influence of the lone pair electrons on the nitrogen and iodine atoms. The phenyl group will also contribute to the overall absorption spectrum.

Experimental Protocol for UV-Vis Spectroscopy

- Sample Preparation: Prepare a dilute solution of the compound in a suitable UV-transparent solvent (e.g., ethanol, methanol, or cyclohexane).
- Data Acquisition: Record the absorption spectrum over a range of approximately 200-400 nm using a dual-beam UV-Vis spectrophotometer.
- Data Analysis: Identify the wavelength of maximum absorbance (λ_{max}) and the corresponding molar absorptivity (ϵ).

Mass Spectrometry (MS)

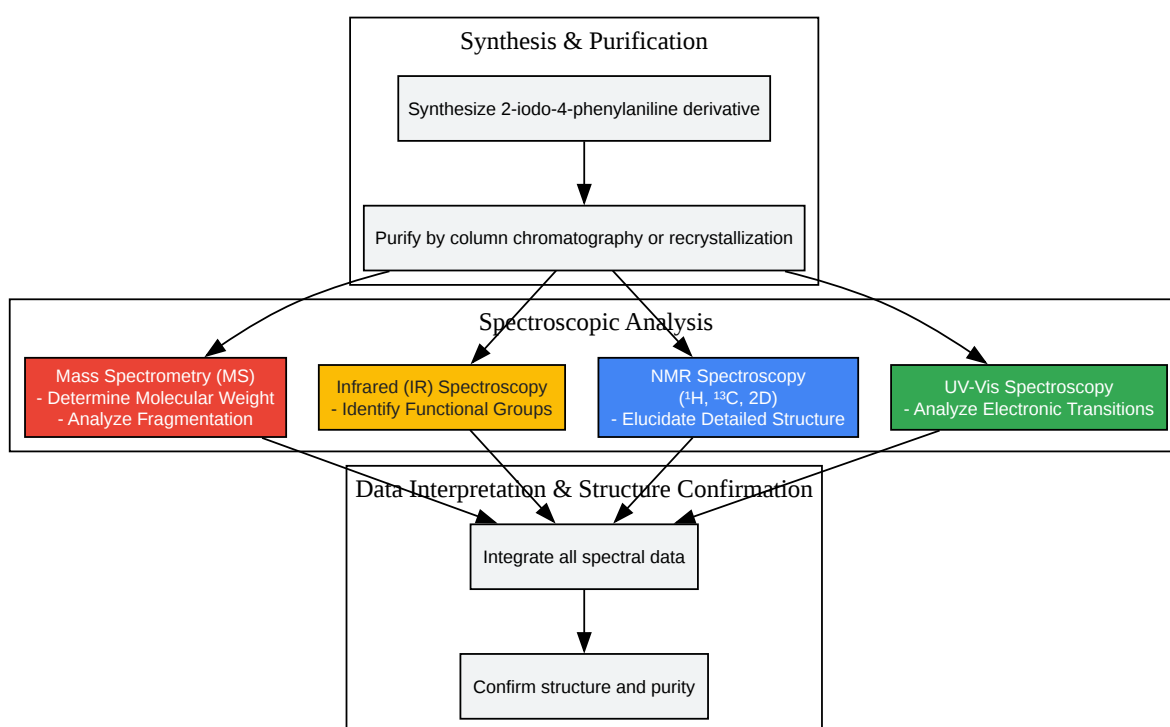
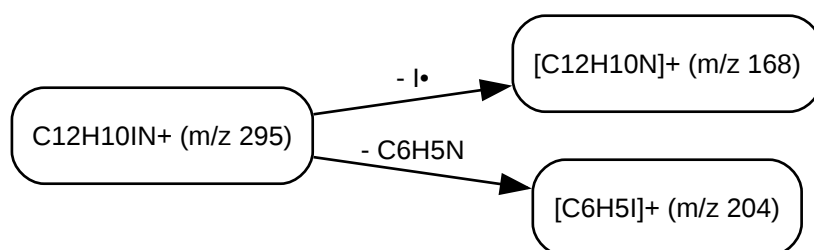
Mass spectrometry is a powerful technique for determining the molecular weight and elemental composition of a compound. It also provides information about the structure through the

analysis of fragmentation patterns.

Expected Mass Spectrum of **2-iodo-4-phenylaniline**:

- **Molecular Ion (M^+):** The molecular ion peak is expected at a mass-to-charge ratio (m/z) corresponding to the molecular weight of the compound ($C_{12}H_{10}IN$, MW = 295.12 g/mol).^[6] A prominent peak at m/z 295 would be observed.
- **Isotope Pattern:** Due to the presence of iodine (^{127}I is the only stable isotope), the molecular ion peak will be a singlet.
- **Fragmentation:** Common fragmentation pathways for anilines include the loss of the amino group or cleavage of the bonds adjacent to the aromatic ring. The C-I bond is relatively weak and may also cleave to give a fragment corresponding to the loss of an iodine radical.

Predicted Fragmentation for **2-iodo-4-phenylaniline**:



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Caption: Workflow for the spectroscopic analysis of **2-iodo-4-phenylaniline** derivatives.

Conclusion

The spectroscopic analysis of **2-iodo-4-phenylaniline** derivatives requires a multi-technique approach for unambiguous structure elucidation. By combining the information obtained from NMR, IR, UV-Vis, and Mass Spectrometry, researchers can confidently determine the molecular structure, confirm the identity of synthesized compounds, and assess their purity. This guide provides a foundational framework for interpreting the spectra of this important class of molecules, leveraging comparative data from related compounds to overcome the scarcity of publicly available experimental data for the parent compound. As new derivatives are synthesized and characterized, this guide can serve as a valuable reference for their comprehensive spectroscopic analysis.

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